

Application Notes & Protocols: The Use of Tefzel® (ETFE) in Biomedical Research Centrifugation

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Compound of Interest

Compound Name: Tefzel

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Audience: Researchers, scientists, and drug development professionals.

Introduction

In the landscape of biomedical research, the integrity of experimental results is critically dependent on the materials used. Centrifuge tubes, fundamental to countless protocols, are available in a variety of polymers, each with distinct properties. **Tefzel®**, a brand name for Ethylene tetrafluoroethylene (ETFE), emerges as a high-performance material offering a unique combination of mechanical strength, extensive chemical resistance, and a wide operational temperature range. These characteristics make **Tefzel®**-based centrifuge tubes an invaluable tool for applications involving aggressive chemicals, high g-forces, and extreme temperatures where conventional materials like polypropylene (PP) or polycarbonate (PC) may fail. This document provides detailed application notes and protocols for the effective use of **Tefzel®** centrifuge tubes in a research environment.

Material Properties and Comparative Analysis

Tefzel® (ETFE) is a fluoropolymer that exhibits a superior balance of properties making it ideal for demanding centrifugation applications.^{[1][2]} Its key features include exceptional resistance to a wide array of chemicals, high mechanical toughness, and stability across a broad temperature spectrum.^{[1][2][3]}

Key Advantages of Tefzel® (ETFE)

- **Exceptional Chemical Resistance:** **Tefzel®** is inert to strong mineral acids, inorganic bases, halogens, and metal salt solutions.[4] It shows minimal effect from exposure to carboxylic acids, anhydrides, hydrocarbons, alcohols, aldehydes, ketones, ethers, and esters.[4] This makes it particularly suitable for protocols involving organic solvent extractions (e.g., phenol, chloroform) or other aggressive reagents.[5][6]
- **Wide Temperature Range:** **Tefzel®** centrifuge tubes can withstand temperatures from as low as -100°C up to 150°C, allowing for applications ranging from cryogenic storage to high-temperature incubations and autoclaving.[5][6][7][8]
- **High Mechanical Strength:** Compared to other fluoropolymers like PTFE and FEP, **Tefzel®** is stiffer and has higher tensile strength and creep resistance.[1] This robustness allows for high-speed centrifugation, with some tubes rated for use up to 50,000 x g, particularly in refrigerated centrifuges.[5][6][7][9]
- **Biological Inertness and Purity:** **Tefzel®** is a high-purity material with low potential for leachables and extractables, ensuring sample integrity.[3][10] It also exhibits low adsorption, which is critical when working with sensitive biological samples like proteins and nucleic acids.[11]

Data Presentation: Comparative Material Properties

The selection of an appropriate centrifuge tube material is critical for experimental success. The following tables summarize the quantitative properties of **Tefzel®** (ETFE) in comparison to other commonly used materials.

Table 1: Thermal and Mechanical Properties of Centrifuge Tube Materials

Property	Tefzel® (ETFE)	Polypropylene (PP)	Polycarbonate (PC)	FEP (Teflon®)
Temperature Range (°C)	-100 to +150[5][7][8]	-80 to +135[12]	-135 to +135	-100 to +150[5]
Max RCF (x g)	Up to 50,000[5][6][7]	Up to 30,000[12]	>30,000	Up to 50,000[5]
Autoclavable	Yes[6][7][13]	Yes[12]	Yes (with reduced strength)[14]	Yes[5]
Transparency	Translucent	Translucent	Clear	Translucent

Table 2: Chemical Resistance at Room Temperature

Chemical Class	Tefzel® (ETFE)	Polypropylene (PP)	Polycarbonate (PC)	FEP (Teflon®)
Strong Acids	Excellent[4][6]	Good	Poor (attacked by conc. acids)[15]	Excellent
Strong Bases	Excellent[4][6]	Good	Poor (decomposes)[15]	Excellent
Organic Solvents (e.g., Chloroform, Phenol)	Excellent[5][6]	Good (some swelling)[16]	Poor (dissolves in many)[15]	Excellent[5]
Alcohols (e.g., Ethanol)	Excellent	Excellent[15]	Poor (crazing)[15]	Excellent
Halogenated Solvents	Excellent[4]	Poor	Poor	Excellent

Note: Chemical resistance can be affected by temperature, concentration, and duration of exposure. Always perform a trial run under specific experimental conditions.[\[14\]](#)[\[17\]](#)

Experimental Protocols

The superior properties of **Tefzel®** make it the material of choice for several critical laboratory procedures.

Protocol: Phenol-Chloroform DNA/RNA Extraction

This protocol outlines the extraction of nucleic acids from aqueous samples using an organic solvent mixture. The chemical inertness of **Tefzel®** tubes is paramount to prevent tube degradation and sample contamination.

Materials:

- **Tefzel®** Oak Ridge High-Speed Centrifuge Tubes (e.g., 30 mL or 50 mL)[\[5\]](#)
- Sample in aqueous buffer
- Phenol:Chloroform:Isoamyl Alcohol (25:24:1)
- Refrigerated high-speed centrifuge
- Pipettes and sterile tips

Methodology:

- Add an equal volume of Phenol:Chloroform:Isoamyl Alcohol to the aqueous sample within the **Tefzel®** centrifuge tube.
- Securely fasten the **Tefzel®** ETFE screw closure.[\[5\]](#)
- Vortex the tube for 30 seconds to create a homogenous emulsion.
- Centrifuge at 12,000 x g for 15 minutes at 4°C.
- Following centrifugation, three distinct phases will be visible: the upper aqueous phase (containing DNA/RNA), a white interphase (precipitated protein), and the lower organic

phase.

- Carefully pipette the upper aqueous phase to a new tube, being cautious not to disturb the interphase.
- Proceed with downstream applications such as ethanol precipitation.

Protocol: High-Temperature Deprotection of Oligonucleotides

This protocol involves the use of concentrated ammonium hydroxide at elevated temperatures to remove protecting groups from synthesized oligonucleotides, a step where both chemical and thermal resistance is required.

Materials:

- **Tefzel®** Centrifuge Tubes
- Synthesized oligonucleotide pellet
- Concentrated Ammonium Hydroxide (NH₄OH)
- Heating block or oven
- SpeedVac or lyophilizer

Methodology:

- Resuspend the dried oligonucleotide pellet in 1-2 mL of concentrated NH₄OH within a **Tefzel®** centrifuge tube.
- Ensure the **Tefzel®** closure is tightly sealed. For high-speed spins or hazardous materials, a sealing cap is recommended.[\[5\]](#)[\[8\]](#)
- Place the tube in a heating block set to 65°C for 8-12 hours to facilitate the removal of protecting groups.
- After incubation, allow the tube to cool to room temperature.

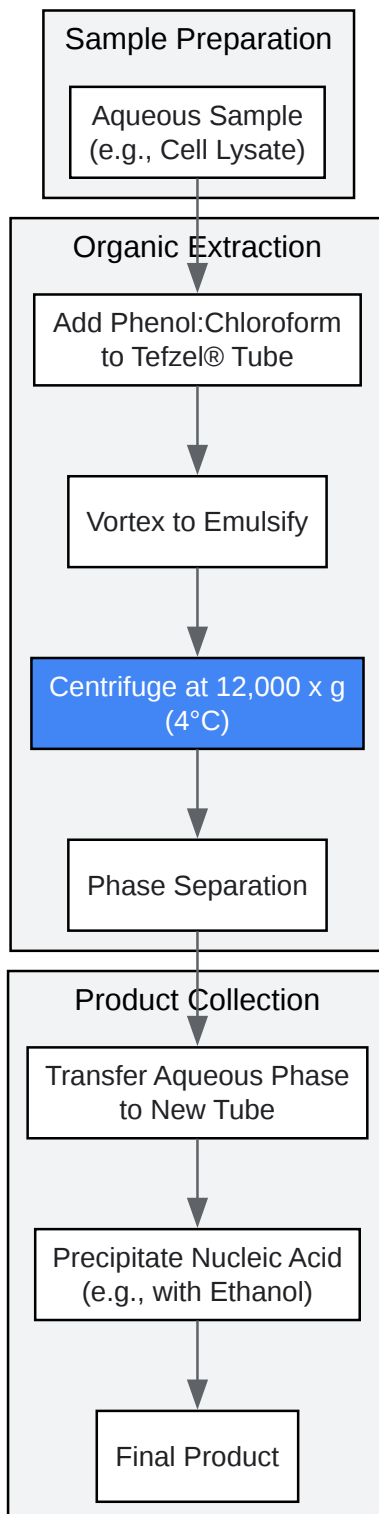
- Centrifuge briefly at 1,000 x g to collect any condensate.
- Carefully uncap the tube in a fume hood.
- Dry the deprotected oligonucleotide using a SpeedVac or by lyophilization.

Visualized Workflows and Decision Guides

Experimental Workflow for Aggressive Solvent Extraction

The following diagram illustrates a typical workflow where **Tefzel®** tubes are essential due to the use of harsh organic solvents.

Workflow: Nucleic Acid Extraction with Organic Solvents

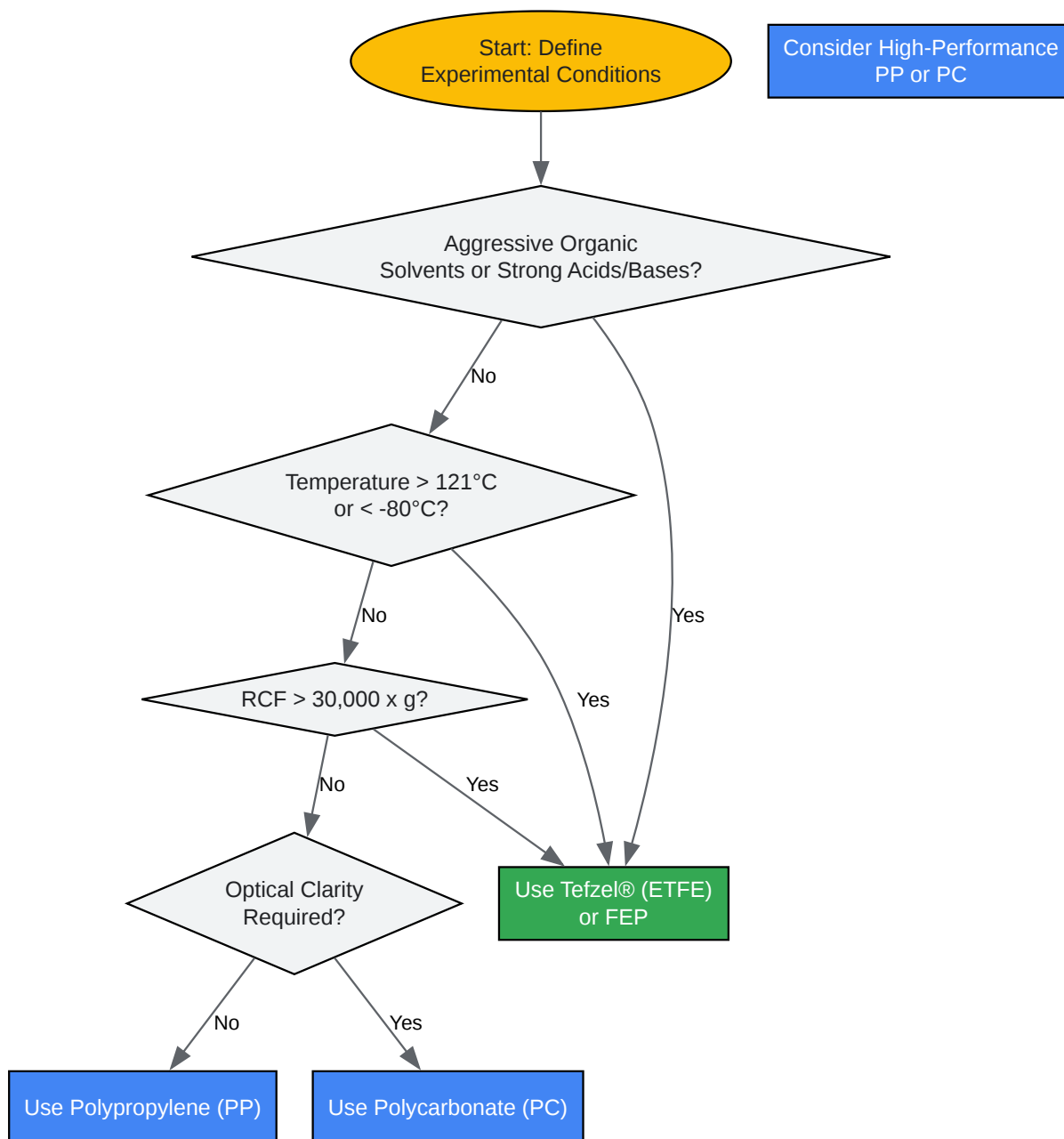


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Caption: A typical workflow for organic extraction of nucleic acids.

Decision Guide for Centrifuge Tube Material Selection

This diagram provides a logical guide for researchers to select the most appropriate centrifuge tube material based on their experimental parameters.



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Caption: A decision tree for selecting centrifuge tube materials.

Conclusion and Best Practices

Tefzel® (ETFE) centrifuge tubes offer a robust and reliable solution for a range of challenging biomedical research applications that are incompatible with standard plasticware. Their superior chemical, thermal, and mechanical properties ensure sample integrity and experimental success.

Best Practices:

- **Verify Compatibility:** While **Tefzel®** has broad chemical resistance, always consult a chemical compatibility chart for your specific reagents, especially at elevated temperatures. [\[4\]](#)[\[18\]](#)
- **Proper Filling:** For high-speed centrifugation ($>10,000 \times g$), tubes must be filled to at least 80% of their total capacity to prevent collapse.[\[14\]](#) Some FEP tubes require 100% filling for runs at maximum g-force.[\[8\]](#)[\[14\]](#)
- **Use Sealing Caps:** For spins above $10,000 \times g$, or when working with hazardous materials, use the recommended sealing cap assemblies to ensure a leakproof seal.[\[5\]](#)[\[8\]](#)
- **Inspect Before Use:** Before each use, visually inspect tubes for any signs of crazing, discoloration, or deformation, especially if they have been autoclaved or exposed to harsh chemicals previously.
- **Follow Rotor Guidelines:** Always use the tubes in a compatible rotor and adhere to the speed and temperature limitations specified by both the tube and centrifuge manufacturer.

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